

Safety and handling precautions for DL-Valine ethyl ester hydrochloride

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Compound of Interest

Compound Name: *H-DL-Val-OEt.HCl*

Cat. No.: *B018601*

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An In-depth Technical Guide to the Safety and Handling of DL-Valine Ethyl Ester Hydrochloride
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for DL-Valine ethyl ester hydrochloride, a compound utilized in various biochemical applications, including as an intermediate in the synthesis of pharmaceuticals and in nutritional supplements.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

DL-Valine ethyl ester hydrochloride is a white solid.^{[2][3][4]} While generally stable under normal conditions, understanding its physical and chemical properties is the first step in safe handling.^{[4][5]}

Property	Value	Reference
Molecular Formula	C7H15NO2.HCl	[2]
Molecular Weight	181.66 g/mol	[4]
Appearance	White Solid	[2][3][4]
Melting Point	94 °C / 201.2 °F	[2][3][4]
Boiling Point	No information available	[2][3][4]
Solubility	Water soluble	[2]
Odor	No information available	[2][3][4]

Hazard Identification and Toxicology

Most safety data sheets indicate that at the given concentration, DL-Valine ethyl ester hydrochloride is not considered to be hazardous to health.[2] However, as with any laboratory chemical, it is prudent to handle it with care.

Toxicological Data Summary

Metric	Value	Reference
Acute Toxicity	No data available	[2]
Skin Corrosion/Irritation	No data available	[2]
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	[6]
Reproductive Toxicity	No data available	[6]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[6]
- Skin Contact: May cause skin irritation upon prolonged contact.[6]
- Eye Contact: May cause eye irritation.[6]
- Ingestion: May be harmful if swallowed.[6]

Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side shields, and a lab coat.[3]
- Ensure adequate ventilation in the work area.[3]
- Avoid the formation of dust.[3]
- Avoid contact with skin, eyes, and clothing.[3][5]
- Do not ingest or inhale the substance.[3][5]
- Practice good industrial hygiene: wash hands before breaks and after handling the compound.[3] Do not eat, drink, or smoke in the laboratory.[3]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][5]
- Store away from strong oxidizing agents.[4][5]
- Some sources recommend storage at temperatures not exceeding 5°C (41°F).[6]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential for minimizing exposure.

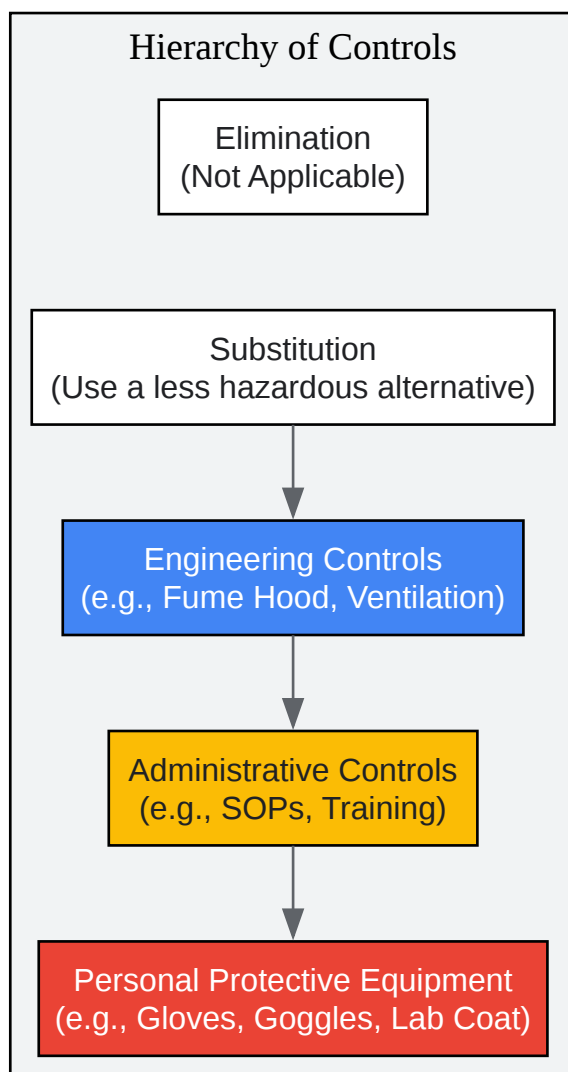
Engineering Controls:

- Under normal use conditions, specific engineering controls may not be necessary.[\[3\]](#)[\[4\]](#)
However, if operations generate dust, use process enclosures or local exhaust ventilation.[\[6\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields (compliant with EN 166) or goggles.[\[3\]](#)[\[4\]](#)
- Hand Protection: Wear protective gloves. Inspect gloves before use and dispose of contaminated gloves properly.[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or long-sleeved clothing.[\[3\]](#)
- Respiratory Protection: If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[\[5\]](#)

Below is a diagram illustrating the hierarchy of controls for safe handling.



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Caption: Hierarchy of control measures for handling laboratory chemicals.

First-Aid Measures

In the event of exposure, follow these first-aid procedures.

Exposure Route	First-Aid Procedure	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2] [4] [5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.	[2] [4] [5]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.	[2] [4] [5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[2] [4] [5]

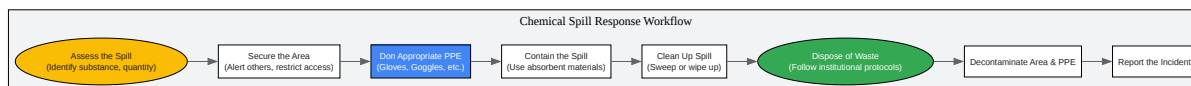
Accidental Release Measures

In case of a spill, follow these steps to ensure proper cleanup and containment.

Procedure for a Small Spill:

- Ensure adequate ventilation.[\[3\]](#)
- Wear appropriate personal protective equipment.[\[3\]](#)
- Sweep up the spilled solid and place it into a suitable container for disposal.[\[3\]](#)[\[4\]](#)
- Avoid creating dust.[\[3\]](#)[\[4\]](#)
- Clean the spill area thoroughly.

The following workflow outlines the general procedure for handling a chemical spill.



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Caption: General workflow for responding to a chemical spill.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as water spray, carbon dioxide (CO₂), dry chemical, or foam.[6]

Hazardous Combustion Products:

- In the event of a fire, hazardous decomposition products may be released, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[7]

Advice for Firefighters:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6][7]

Stability and Reactivity

- Stability: The compound is stable under normal storage and handling conditions.[4][5]
- Conditions to Avoid: Incompatible products and the formation of dust.[4][5]
- Incompatible Materials: Strong oxidizing agents.[4][5]
- Hazardous Reactions: No hazardous reactions have been reported under normal processing.[4]

- Hazardous Polymerization: Hazardous polymerization does not occur.[4][5]

Disposal Considerations

- Dispose of waste in accordance with federal, state, and local environmental control regulations.[6] Contaminated packaging should also be disposed of in the same manner.

This technical guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information. Researchers should always exercise caution and employ good laboratory practices when handling any chemical substance.

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